

"1-(2-Phthalimidobutyryl)chloride molecular weight"

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Compound of Interest

Compound Name: **1-(2-Phthalimidobutyryl)chloride**

Cat. No.: **B170189**

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Technical Data: 1-(2-Phthalimidobutyryl)chloride

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on **1-(2-Phthalimidobutyryl)chloride**, a chemical compound relevant in various research and synthesis applications. The primary focus is the accurate determination and presentation of its molecular weight and composition.

Molecular Identity and Composition

1-(2-Phthalimidobutyryl)chloride, also known by synonyms such as 4-(1,3-dioxoisoindolin-2-yl)butanoyl chloride, is identified by the CAS Number 10314-06-4.[\[1\]](#)[\[2\]](#)[\[3\]](#) Its structure consists of a phthalimide group attached to a butyryl chloride moiety.

The molecular formula for this compound is $C_{12}H_{10}ClNO_3$.[\[1\]](#)[\[3\]](#)[\[4\]](#) Based on this formula, the elemental composition and molecular weight have been determined.

Table 1: Elemental Composition and Molecular Weight of $C_{12}H_{10}ClNO_3$

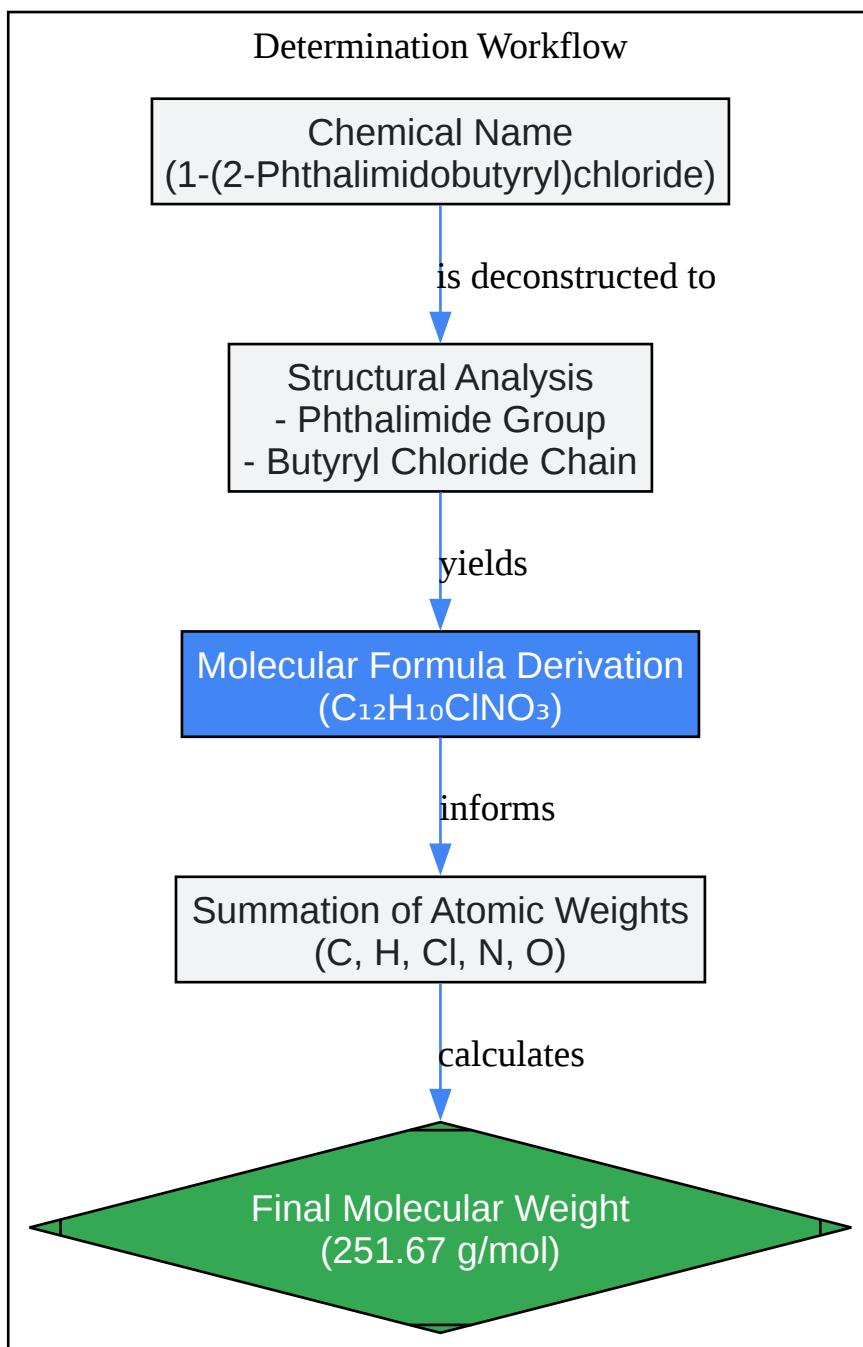
Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	12	12.011	144.132
Hydrogen	H	10	1.008	10.080
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	27		251.67 g/mol [1] [2]	

Note: Atomic masses are based on standard IUPAC values. The total molecular weight is consistent with values published in chemical databases, cited as 251.67 g/mol or 251.66 g/mol.
[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Methodology for Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property derived from its molecular formula. The workflow for this determination is a standard procedure in chemical sciences and does not require experimental protocols in the traditional sense. It is a computational method based on established atomic weights.

The logical workflow for this determination is illustrated below.



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Caption: Workflow for calculating molecular weight from a chemical name.

This guide provides the essential quantitative data regarding the molecular weight of **1-(2-Phthalimidobutyryl)chloride**. For experimental applications, researchers should consult

safety data sheets (SDS) and relevant literature for physical properties such as melting point, boiling point, and solubility, as well as specific handling and safety protocols.

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